

rocuronium cost effectiveness analysis surgical procedures

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Compound Focus: Rocuronium

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Cost and Cost-Effectiveness Comparisons

The following table synthesizes data from various studies that directly compare costs or perform cost-effectiveness analyses on **rocuronium** and its alternatives.

Agent Compared	Clinical Context	Key Findings on Cost/Cost-Effectiveness	Supporting Experimental Data & Source
Atracurium	Anesthesia in laboratory pigs (2025 study)	Rocuronium was more cost-effective. While the maintenance infusion rate (mg/kg/h) for atracurium was ~40% lower, its total cost (CFH/kg/h) was significantly higher [1].	Prospective, blinded, randomized, crossover study (n=12): Equipotent doses were determined by titrating infusion to maintain a Train-of-Four (TOF) count. Costs were calculated and compared using the Wilcoxon signed rank test [1].
Atracurium, Cisatracurium, Vecuronium	Operating room (2000 study)	Atracurium was the cheapest per surgery. The analysis found no significant cost difference between	Retrospective chart review (n=151): A cost analysis was performed from the hospital's

Agent Compared	Clinical Context	Key Findings on Cost/Cost-Effectiveness	Supporting Experimental Data & Source
		rocuronium, cisatracurium, and vecuronium, but all were more expensive than atracurium [2].	perspective. A multiple linear regression was conducted to isolate the cost of the drugs, adjusting for other factors [2].
Spontaneous Recovery & Neostigmine Reversal	Reversal of neuromuscular blockade (2010 analysis)	Sugammadex (Bridion) was cost-effective vs. neostigmine. Despite a higher acquisition cost, sugammadex reduced costs associated with complications (e.g., hypoxia: 7.9% vs. 13.5%) and residual blockade, making it cost-effective [3].	Economic model analysis: A cost-effectiveness analysis used a model that incorporated clinical outcomes, including rates of residual neuromuscular blockade and associated complications [3].
Succinylcholine	Rapid Sequence Induction (RSI) (2015 Cochrane Review)	Succinylcholine was clinically superior for excellent intubation conditions. Rocuronium is an alternative when succinylcholine is contraindicated, but its longer duration can be a disadvantage in brief procedures [4] [5].	Meta-analysis of 50 RCTs (n=4,151 participants): Intubating conditions were assessed and graded as "excellent" or "clinically acceptable." The relative risk (RR) was calculated using a random-effects model [4] [5].

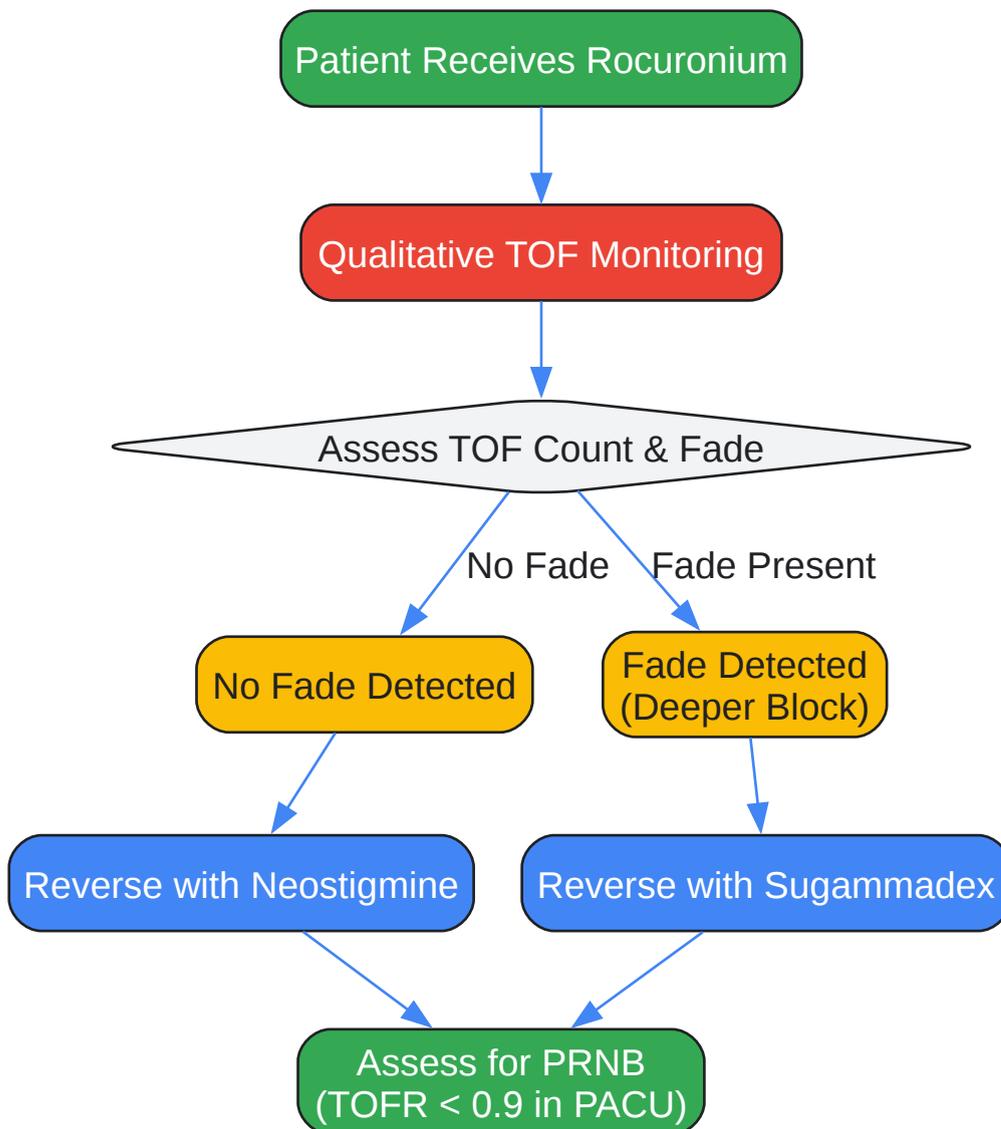
Detailed Experimental Protocols

For researchers designing similar studies, here are the methodologies from key analyses cited above.

- **Protocol for Management and Reversal of Rocuronium Block [6]**
 - **Study Design:** Prospective descriptive cohort study.
 - **Dosing: Rocuronium** administration was guided by surgical requirements and based on **ideal body weight**, with dose reductions for women and/or patients over 55 years.

- **Monitoring:** Anesthesia providers used **qualitative monitoring** (tactile assessment of TOF response via a peripheral nerve stimulator).
 - **Reversal Protocol:** Neostigmine was administered if **no fade** was detected in the TOF response. Deeper blocks were reversed with sugammadex.
 - **Primary Outcome:** Incidence of Postoperative Residual Neuromuscular Blockade (PRNB), defined as a normalized TOF ratio (nTOFR) < 0.9 upon arrival in the Post-Anesthesia Care Unit (PACU).
- **Equipotent Dosing Study in Pigs [1]**
 - **Study Design:** Prospective, blinded, randomized, crossover trial.
 - **Method:** For each drug, the infusion rate was adjusted using an **up-and-down titration method** to maintain a TOF count between 3 and 4. This established the equipotent maintenance infusion rate for each agent.
 - **Cost Calculation:** The cost per kg per hour was calculated based on the equipotent infusion rates and the drug prices within the Swiss healthcare system.

The workflow for the **rocuronium** management and reversal protocol can be visualized as follows:



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Critical Analysis for Researchers

When evaluating the cost-effectiveness of **rocuronium** for your own protocols or research, consider these key factors derived from the evidence:

- **Context is Crucial:** The 2000 analysis [2] and the 2025 animal study [1] reached different conclusions about the cheapest agent. This highlights that the "most cost-effective" choice depends heavily on the clinical scenario (e.g., species, surgical duration) and local drug pricing.
- **Factor in Reversal Costs:** The acquisition cost of **rocuronium** is only one part of the equation. As shown in [6] and [3], the strategy for reversing its effects is a major driver of overall cost-

effectiveness. Protocols using quantitative monitoring and selective sugammadex for deeper blocks can significantly reduce costly complications from PRNB.

- **Weigh Onset vs. Duration:** For **Rapid Sequence Induction (RSI)**, the evidence is clear that succinylcholine provides statistically superior intubation conditions [4] [5]. **Rocuronium** (especially at a dose of 1.2 mg/kg) is a viable alternative, but its longer duration of action may be a disadvantage for short procedures.

The available data provides a strong foundation for comparison, though some economic analyses are several years old. Local drug acquisition costs and institutional protocols for reversal agents will be critical for a precise, current cost-effectiveness calculation.

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